

# Application Note: High-Performance Stock Solution Preparation for YM-60828

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## Compound of Interest

Compound Name:	YM 60828
CAS No.:	179755-65-8
Cat. No.:	B123626

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## Part 1: Executive Summary & Compound Profile

YM-60828 is a potent, orally active, and selective Factor Xa inhibitor utilized primarily in anticoagulant research. Unlike general reagents, YM-60828 is typically supplied as a dihydrochloride salt. This chemical form significantly influences its solubility profile and hygroscopic nature.

This protocol deviates from standard "add-and-stir" methods by addressing the specific physicochemical challenges of the dihydrochloride salt form: hygroscopicity (water absorption) and acidic sensitivity. Failure to account for these can lead to concentration errors of up to 15% and compound degradation.

## Table 1: Physicochemical Specifications

Property	Specification	Critical Note
Compound Name	YM-60828 Dihydrochloride	Ensure you have the salt form, not the free base.
CAS Number	179755-65-8	Verify against vendor label.[1] [2]
Molecular Weight	610.55 g/mol	Batch-specific MW may vary due to hydration.[1] Check CoA.[2]
Formula	C <sub>27</sub> H <sub>33</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>5</sub> S	Dihydrochloride salt.[2][3][4]
Target Solubility	≥ 50 mM in DMSO	Do not attempt >100 mM without pilot testing.
Appearance	White to off-white solid	Discoloration (yellowing) indicates oxidation.

## Part 2: Critical Pre-Requisites

### Solvent Integrity (The "Anhydrous" Rule)

The dihydrochloride salt of YM-60828 is sensitive to hydrolysis and moisture-induced aggregation.

- Requirement: Use Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9% purity.
- Why: Standard DMSO is hygroscopic and can absorb atmospheric water, becoming "wet" DMSO. This reduces the solubility of hydrophobic moieties in the molecule and can accelerate degradation.
- Storage: Keep DMSO under inert gas (Nitrogen/Argon) or over molecular sieves.

### Environmental Control

- Humidity: Perform weighing in a low-humidity environment if possible. The salt attracts moisture rapidly, altering the effective mass.

- Light: While not acutely photosensitive, store stock solutions in amber vials to prevent long-term photo-oxidation.

## Part 3: Master Protocol (Step-by-Step)

### Phase 1: Gravimetric Preparation

Objective: Minimize mass error due to static and moisture.

- Equilibrate: Allow the product vial to warm to room temperature before opening. This prevents condensation from forming on the cold solid (crucial for hygroscopic salts).
- Weigh: Using an analytical balance (precision  $\pm 0.01$  mg), weigh the target mass.
  - Pro-Tip: If the static charge is high (powder "jumps"), use an anti-static gun or weigh directly into the glass storage vial to avoid transfer losses.

### Phase 2: Solvation Dynamics

Objective: Achieve a homogeneous monophasic solution.

- Calculation: Determine the required volume of DMSO using the formula:
- Addition: Add the calculated volume of Anhydrous DMSO directly to the vial.
- Dispersion:
  - Vortex: Vortex vigorously for 30–60 seconds.
  - Visual Check: Hold the vial against a light source. The solution should be clear and colorless.
  - Troubleshooting (Cloudiness): If particulates remain, sonicate in a water bath at room temperature (20–25°C) for 5 minutes. Do not heat above 37°C as this may degrade the compound.

### Phase 3: Validation & Storage

Objective: Ensure long-term stability.

- Aliquot: Never store the bulk stock in a single container. Freeze-thaw cycles cause micro-precipitation that is invisible to the naked eye but affects bioassay reproducibility.
  - Action: Aliquot into single-use volumes (e.g., 50  $\mu\text{L}$  or 100  $\mu\text{L}$ ) in high-quality polypropylene or glass microtubes.
- Freeze: Store immediately at  $-20^{\circ}\text{C}$  (stable for 6–12 months) or  $-80^{\circ}\text{C}$  (stable for >2 years).

## Part 4: Data & Calculations

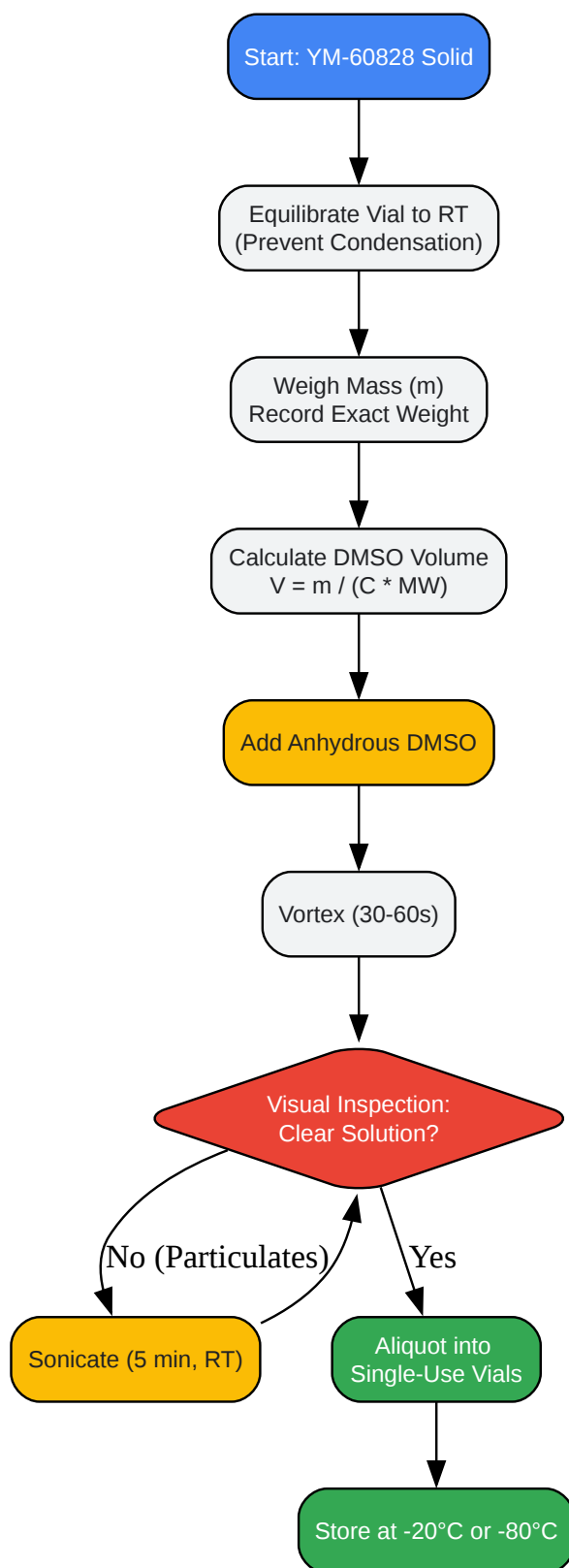
### Table 2: Quick Reference Reconstitution (Based on MW 610.55)

Use this table for rapid preparation. Always verify the specific MW on your batch's Certificate of Analysis (CoA).

Target Mass (mg)	Target Conc. (mM)	Volume DMSO ( $\mu\text{L}$ )	Application Context
1 mg	10 mM	163.8 $\mu\text{L}$	Standard Biochemical Assays ( )
1 mg	50 mM	32.8 $\mu\text{L}$	High-Throughput Screening (HTS)
5 mg	10 mM	819.0 $\mu\text{L}$	Animal Study Stock Prep
5 mg	50 mM	163.8 $\mu\text{L}$	Concentrated Stock Storage
10 mg	10 mM	1638.0 $\mu\text{L}$	Bulk Batch Preparation

## Experimental Workflow Diagram

The following logic flow ensures quality control at every stage of the dissolution process.



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Figure 1: Decision-matrix for the dissolution and storage of YM-60828, emphasizing the visual checkpoint to prevent precipitation errors.

## Part 5: Quality Control & Troubleshooting

### Self-Validating the Solution

Before using the stock in a critical assay, perform a Dilution Test:

- Dilute 1  $\mu\text{L}$  of stock into 999  $\mu\text{L}$  of water (or assay buffer).
- Observe: Does a precipitate form immediately?
  - If Yes: The compound is crashing out. Your stock might be too concentrated, or the compound requires a co-solvent (like Tween-80) for aqueous dilution.
  - If No: The stock is valid for aqueous application.[5]

### Common Issues

- Yellowing of Solution: Indicates oxidation or low-quality DMSO. Discard and prepare fresh.
- Viscous "Jelly" Formation: Indicates hydration of the DMSO. Ensure DMSO is anhydrous.

### References

- Sato, K., et al. (1997). YM-60828, a novel factor Xa inhibitor: separation of its antithrombotic effects from its prolongation of bleeding time.[1] *European Journal of Pharmacology*, 339(2-3), 141-146.[1][6]
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